

An In-depth Technical Guide on Methyl 2-Methyloxazole-5-acetate

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Compound of Interest

Compound Name: Methyl 2-Methyloxazole-5-acetate

Cat. No.: B2777956

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This guide provides a focused overview of the chemical nomenclature for **Methyl 2-Methyloxazole-5-acetate**, tailored for researchers, scientists, and professionals in drug development.

Nomenclature and Identification

The accurate identification and naming of chemical compounds are fundamental in scientific research and development. This section outlines the standardized IUPAC name and known synonyms for **Methyl 2-Methyloxazole-5-acetate**.

IUPAC Name:

The formally recognized name for this compound under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is methyl 2-(2-methyl-1,3-oxazol-5-yl)acetate^[1].

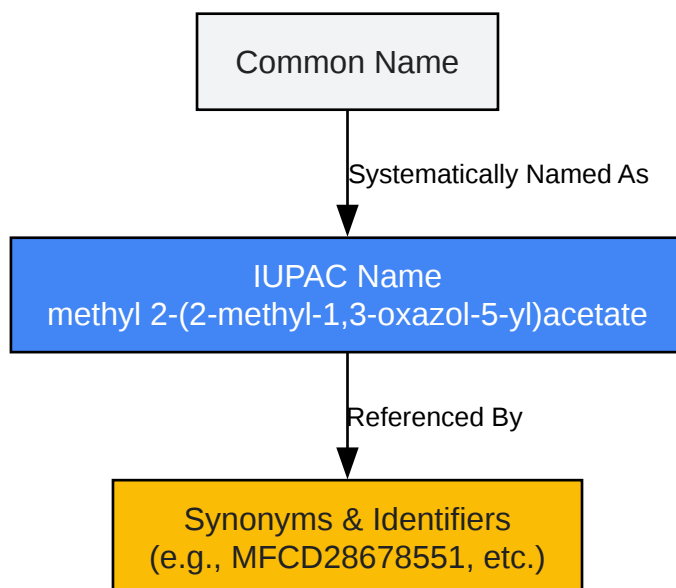
Synonyms and Identifiers:

A variety of synonyms and database identifiers are used in literature and chemical databases to refer to this compound. This information is crucial for comprehensive literature searches and substance identification.

Type	Identifier
Systematic Name	methyl 2-(2-methyl-1, 3-oxazol-5-yl)acetate[1]
Alternative Name	(2-methyl-oxazol-5-yl)-acetic acid methyl ester[1]
Registry Number	MFCD28678551[1]
Registry Number	SCHEMBL873455[1]
InChIKey	HGOPQUVMYSFDKH-UHFFFAOYSA-N[1]
Database ID	BBC08360[1]
Database ID	AC2373[1]
Database ID	AKOS037621231[1]
Database ID	CS-12726[1]
Database ID	SY223929[1]
Database ID	DB-130075[1]

Logical Relationship of Nomenclature

The relationship between the common name, IUPAC name, and other identifiers is hierarchical, with the IUPAC name providing the most systematic and unambiguous description of the molecule's structure.



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Caption: Hierarchical relationship of chemical nomenclature.

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References

- 1. eontrading.uk [eontrading.uk]
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